

Sulfalene-13C6 storage conditions 4°C sealed

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Compound Focus: Sulfalene-13C6

Cat. No.: S12884493

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Storage Specifications by Product Form

The table below summarizes the key storage parameters for different forms of Sulfalene-¹³C₆, based on manufacturer specifications:

Product Form	Recommended Storage Temperature	Container & Atmosphere	Solvent (if applicable)	Key Precautions
Solid [1]	4°C	Sealed storage, away from moisture	Not applicable	Hygroscopic; protect from moisture
Ready-to-Use Solution [2]	4°C	Suitable closed container	Acetonitrile	Follow standard laboratory safety procedures

Handling and Safety Protocols

Proper handling is crucial for personal safety and to preserve the integrity of the stable isotope-labeled compound.

- Personal Protective Equipment (PPE):** Handle with gloves, use safety glasses or a face shield, and consider a lab coat or protective suit [3].

- **Handling Environment:** Ensure good ventilation and avoid breathing in vapors, especially when working with the acetonitrile solution [3].
- **First Aid Measures:** In case of skin contact, wash thoroughly with soap and water. If the product gets into the eyes, rinse cautiously with water for several minutes and seek medical attention [3].

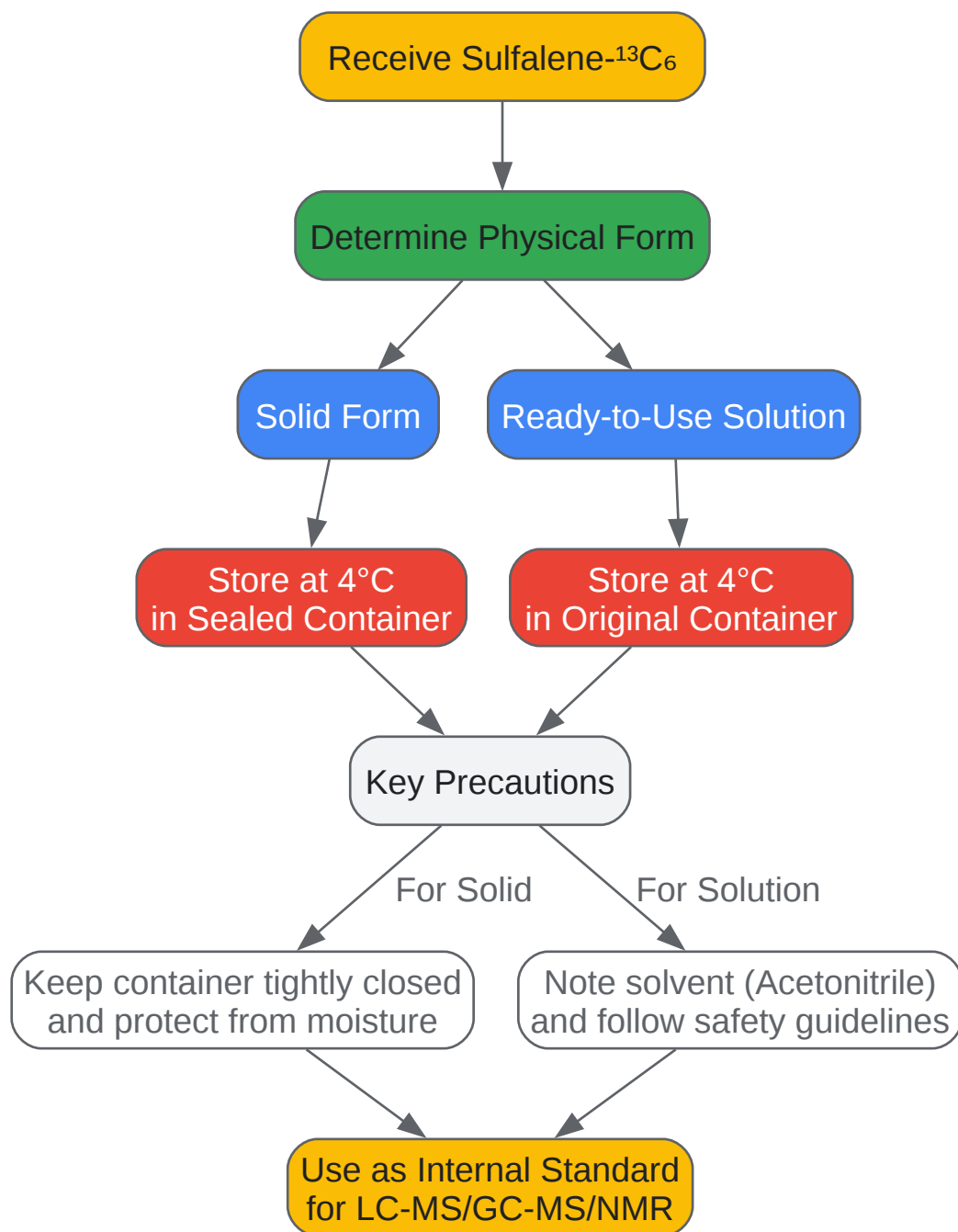
Application in Research

Sulfalene-¹³C₆ is the **13C6-labeled version of Sulfalene**, which is both an antimalarial agent and a long-acting sulfonamide antibacterial [1]. Its primary applications in the laboratory are:

- **Used as an internal standard** for quantitative analysis using techniques like LC-MS, GC-MS, or NMR, improving the accuracy and reliability of analytical methods [1].

Practical Workflow for Storage and Use

The following diagram outlines the decision-making process for storing and handling Sulfalene-¹³C₆ based on its received form:



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References

1. Sulfalene-13C6 (Sulfametopyrazine-13C6) | Stable Isotope [medchemexpress.com]
2. 13C6-Sulfalene | C513C6H12N4O3S | 693153 | [hpc-standards.us]
3. Sulfalene | 1X100MG | C11H12N4O3S | 689128 | 152-47-6 [hpc-standards.com]

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